

Technical Guide: Crystal Structure Analysis of Halogenated Quinazolin-4-one Derivatives

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Compound of Interest

Compound Name: 7-fluoro-6-iodo-1H-quinazolin-4-one

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Executive Summary & Strategic Context

In the realm of medicinal chemistry, Quinazolin-4(3H)-one scaffolds are "privileged structures" due to their broad pharmacological profile (anticancer, antimicrobial, anticonvulsant). However, the physicochemical "performance" of these drugs—solubility, bioavailability, and target binding affinity—is strictly governed by their solid-state arrangement.^[1]

This guide objectively compares the crystallographic performance of Halogenated Quinazolin-4-ones (specifically Chloro-, Bromo-, and Iodo- derivatives). Unlike unsubstituted variants, halogenated derivatives introduce

-hole interactions (halogen bonding), which dramatically alter crystal packing efficiency and stability.^[1]

Key Comparison Insight: While Chloro-derivatives often rely on classical hydrogen bonding (C-H...O) and weak van der Waals forces, Bromo- and Iodo-derivatives frequently unlock superior supramolecular stability through strong Halogen Bonds (X...O/S/

), acting as "molecular anchors" that reduce lattice energy and potentially enhance thermodynamic stability.

Comparative Analysis: Performance of Halogen Substituents

This section analyzes the structural impact of substituting the 6-position or ortho-phenyl position with Chlorine (Cl), Bromine (Br), or Iodine (I).

Interaction Metrics & Packing Efficiency

The following data contrasts the performance of specific halogenated derivatives based on single-crystal X-ray diffraction (SC-XRD) and Hirshfeld surface analysis.

Table 1: Comparative Crystallographic Metrics of Halogenated Quinazolinones

Feature	Chloro-Derivative (Cl)	Bromo-Derivative (Br)	Iodo-Derivative (I)	Performance Implication
Dominant Interaction	Weak C-H...Cl / C-H...	Halogen Bond (C-Br...O/S)	Strong Halogen Bond (C-I...N/O)	Br/I provide directional "anchors" for predictable engineering.
Interaction Distance	~3.46 Å (S...Cl) [1]	~3.42 Å (S...Br) [1]	< 3.40 Å (often observed)	Br shows a 6.2% reduction vs. vdW radii; Cl only 2.4%. Br forms tighter lattices.
Lattice Motif	Herringbone or Planar Sheets	Homochiral Dimers / Polymers	1D Chains / 3D Networks	Br/I derivatives facilitate formation of stable, dense 3D networks.[1]
Hirshfeld Contribution	H...H (>35%), H...Cl (~10%)	H...Br (~12-15%)	H...I (>15%)	Higher halogen contribution in I/Br correlates with higher melting points/stability.
-Hole Strength	Low	Moderate	High	Iodine derivatives are best for designing co-crystals with Lewis bases.

Mechanism of Action: The -Hole Effect

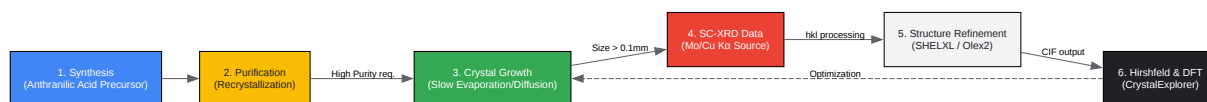
The "performance" difference lies in the electronic distribution.

- Chloro-: The electron cloud is relatively isotropic. It acts mainly as a weak H-bond acceptor.
- Bromo/Iodo-: These exhibit a positive electrostatic potential cap (the -hole) on the extension of the C-X bond. This allows them to act as Lewis Acids, interacting strongly with nucleophiles (carbonyl oxygens, nitrogen).[1]
 - Experimental Evidence: In 3-(2-halophenyl)quinazoline-4-thione, the S...Br interaction is significantly shorter (relative to vdW radii) than the S...Cl interaction, indicating a stronger, more "structure-directing" bond [1].

Experimental Workflow & Protocols

To replicate these results, a rigorous workflow combining synthesis, crystallization, and computational validation is required.[1]

Crystal Engineering Workflow (DOT Diagram)



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Figure 1: End-to-end workflow for structural characterization of quinazolinone derivatives. Note the feedback loop from Analysis to Crystal Growth for optimizing packing motifs.

Detailed Protocol: Crystallization & Analysis

Phase A: Synthesis (One-Pot Cyclocondensation)

- Reagents: Mix substituted anthranilic acid (1 eq), ortho-ester (2 eq), and amine (1.1 eq).
- Catalysis: Use Iodine () or p-TsOH as a catalyst.

- Reflux: Heat in ethanol/acetic acid for 4–6 hours. Monitor via TLC.
- Isolation: Cool to RT, pour into crushed ice. Filter precipitate.[2]

Phase B: Crystal Growth (Solvent Diffusion Method) Target: High-quality single crystals for X-ray diffraction.[3]

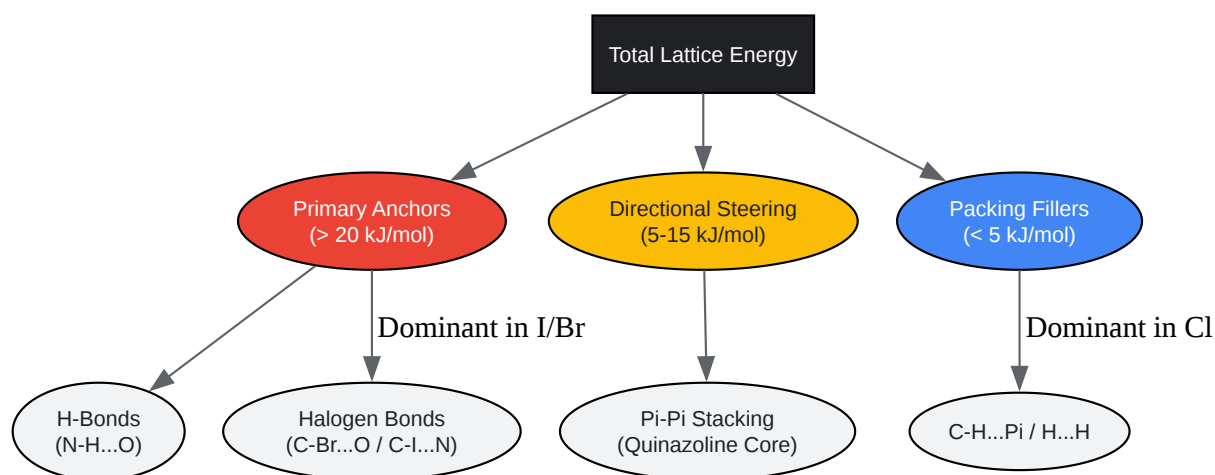
- Dissolve 20 mg of the purified halogenated quinazolinone in a "good" solvent (e.g., CHCl₃ or THF) in a small inner vial.
- Place this vial inside a larger jar containing a "poor" solvent (e.g., n-Hexane or Diethyl ether).
- Seal tightly. The volatile poor solvent will slowly diffuse into the rich solution, reducing solubility gradually.[1]
- Wait Time: 3–7 days. Do not disturb.

Phase C: Hirshfeld Surface Analysis (Validation) Tool: CrystalExplorer (Version 17.5 or later).[4]
[5]

- Import CIF: Load the refined .cif file.
- Generate Surface: Map
(normalized distance).
 - Settings: Range -0.5 to 1.5 a.u.
- Interpret Colors:
 - Red: Contacts shorter than vdW radii (H-bonds, Halogen bonds). Critical for Br/I derivatives.
 - White: Contacts at vdW distance.
 - Blue: No close contact.[1]
- Fingerprint Plots: Filter for Cl...H or Br...O to quantify specific contribution percentages.

Structural Logic: Interaction Hierarchy

Understanding the hierarchy of interactions allows you to predict the stability of new derivatives.



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Figure 2: Hierarchy of intermolecular forces. In Bromo/Iodo derivatives, Halogen Bonds (XBond) shift from "Directional Steering" to "Primary Anchors," rivaling classical H-bonds.[1]

References

- Intermolecular Halogen Bond Detected in Racemic and Optically Pure N-C Axially Chiral 3-(2-Halophenyl)quinazoline-4-thione Derivatives. Source: National Institutes of Health (PMC). URL:[[Link](#)]
- Crystal structure and Hirshfeld surface analysis of 2-methylquinazolin-4(3H)-one hydrochloride. Source: Acta Crystallographica Section E (via PMC).[6] URL:[[Link](#)]
- Hirshfeld Surface Analysis and Density Functional Theory Calculations of 2-Benzyloxy-1,2,4-triazolo[1,5-a]quinazolin-5(4H)-one. Source: MDPI (Crystals).[4] URL:[[Link](#)][4]
- Crystal structure of 6-iodo-3-phenyl-2-propylquinazolin-4(3H)-one. Source: Zeitschrift für Kristallographie - New Crystal Structures. URL:[[Link](#)]

- Supramolecular equivalence of ethynyl, chloro, bromo and iodo groups. Source: CrystEngComm (RSC). URL:[[Link](#)]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. tandfonline.com \[tandfonline.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [6. Crystal structure and Hirshfeld surface analysis of 2-methyl-quinazolin-4\(3 H\)-one hydrochloride - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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